

# Proper Disposal and Handling of Chromic Acid, Potassium Zinc Salt

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## Compound of Interest

Compound Name: *Chromic acid, potassium zinc salt*

Cat. No.: *B12672255*

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This document provides comprehensive safety, handling, and disposal procedures for **chromic acid, potassium zinc salt** (also known as potassium zinc chromate). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance. This substance is a known human carcinogen and is highly toxic to aquatic life, necessitating meticulous handling and disposal.[1]

## Essential Safety and Handling Information

Immediate and strict adherence to safety protocols is mandatory when working with this compound.

1. Personal Protective Equipment (PPE): A comprehensive PPE strategy is the first line of defense.

- Respiratory Protection: Use a NIOSH-approved air-purifying, particulate filter respirator (N95 or better) when working with the powder or if dust generation is possible.[2] All work should be conducted in a well-ventilated area or under a chemical fume hood.[3][4]
- Eye Protection: Wear chemical safety goggles or a face shield to prevent eye exposure.[5]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent any skin contact. [3][5]

- Facilities: An eyewash station and a safety shower must be readily accessible in any area where this chemical is handled.[5]

## 2. Handling and Storage:

- Avoid the formation of dust during handling.[5]
- Store containers in a cool, dry, and well-ventilated place, ensuring they are tightly closed.[3][5]
- Keep the substance isolated from incompatible materials such as strong reducing agents, combustibles, and organic materials.[5]
- Wash hands and exposed skin thoroughly after handling.[5]

## 3. Emergency First Aid:

- Skin Contact: Immediately flush the affected skin with large amounts of water while removing all contaminated clothing. Wash the area thoroughly with soap and water for at least 15-20 minutes and seek immediate medical attention.[1][6]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Inhalation: Move the individual to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[1][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[6]

# Spill Response Protocol

In the event of a spill, prompt and correct action is crucial to mitigate exposure and environmental contamination.

- Small Spills:
  - Evacuate all non-essential personnel from the area.[2]

- Wearing full PPE, dampen the spilled solid material with 5% acetic acid.[6]
- Carefully transfer the dampened material to a suitable, labeled, and closed container for hazardous waste.[6]
- Use absorbent paper dampened with 5% acetic acid to clean up any remaining residue.[6]
- Seal the contaminated absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal as hazardous waste.[6]
- Wash the spill area with the 5% acetic acid solution, followed by a thorough cleaning with soap and water.[6]
- Large Spills:
  - Evacuate personnel immediately and secure the area to prevent entry.[2]
  - If possible and safe to do so, prevent the spill from entering drains or public waterways.[3]
  - Moisten the spilled material or use a HEPA-filter vacuum to minimize dust generation during cleanup.[2]
  - Collect the material into an appropriate, clearly labeled container for disposal as hazardous waste.[1][2]
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor for final cleanup and disposal.

## Disposal Procedures

**Chromic acid, potassium zinc salt** is classified as a hazardous waste and must be disposed of following strict regulatory guidelines. The U.S. EPA designates waste containing this compound with the hazardous waste number D007 (for chromium).[1][7] Never dispose of this chemical down the drain or in the regular trash.[4]

Pathway 1: Direct Disposal (Recommended)

Due to the highly toxic and reactive nature of hexavalent chromium compounds, the most recommended and safest disposal method is through a certified hazardous waste management program.[8]

- **Collection:** Collect all waste material (solid chemical, contaminated PPE, and cleanup materials) in a dedicated, leak-proof, and clearly labeled hazardous waste container.[4] Do not use metal containers or caps.[4]
- **Labeling:** The container must be labeled with "Hazardous Waste," the full chemical name ("**Chromic acid, potassium zinc salt**"), and the associated hazards (Toxic, Carcinogen, Environmental Hazard).
- **Storage:** Store the sealed container in a designated satellite accumulation area, away from incompatible materials.
- **Pickup:** Arrange for pickup and disposal through your institution's EHS department or a licensed hazardous waste disposal contractor.

#### Pathway 2: Chemical Treatment (Advanced Users Only)

Chemical reduction of the highly toxic hexavalent chromium (Cr(VI)) to the more stable and less toxic trivalent chromium (Cr(III)) can be performed. This procedure should only be attempted by trained professionals with appropriate safety measures in place, including a chemical fume hood and full PPE.[4]

#### Experimental Protocol: Reduction and Neutralization of Hexavalent Chromium Waste[4]

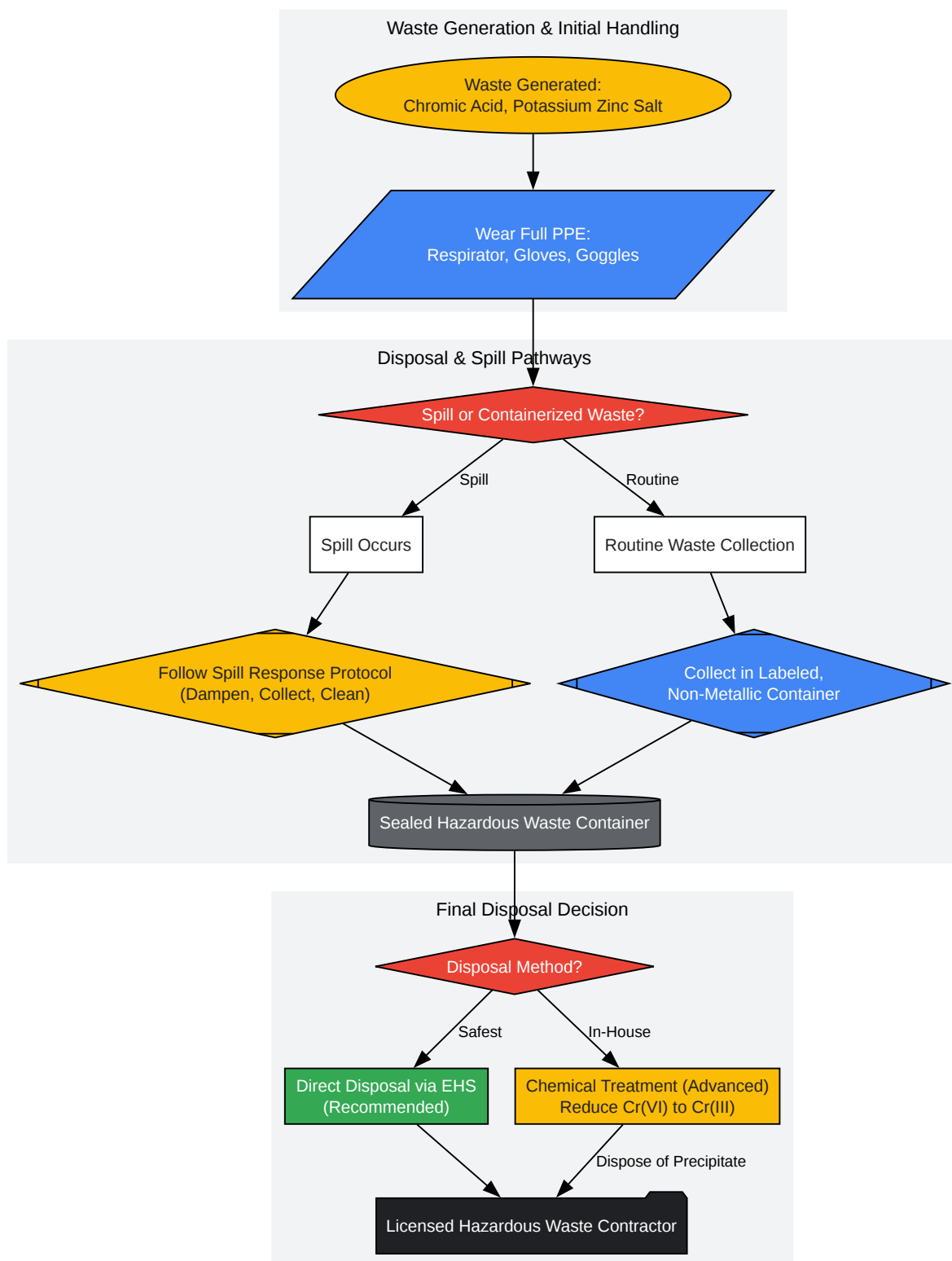
- **Preparation:** Conduct the entire procedure in a chemical fume hood. Place a stir bar in a beaker that is at least five times the volume of the waste to be treated.
- **Dilution:** Slowly add 100 mL of the chromic acid waste solution to an equal amount of water in the beaker on a magnetic stir plate.
- **pH Adjustment:** Test the pH of the diluted solution. The target pH is 1.0.
  - If the pH is greater than 1.0, slowly add sulfuric acid until a pH of 1.0 is reached.

- If the pH is less than 1.0, gradually add small amounts of sodium carbonate to raise the pH to 1.0.
- Reduction: While stirring, slowly add sodium thiosulfate to the acidic solution. Continue adding until the solution's color changes, indicating the reduction of Cr(VI) to Cr(III).
- Neutralization: Slowly add 15 grams of sodium carbonate to neutralize the solution. Continue stirring for an additional 15 minutes after the solution is neutral.
- Precipitation: Allow the mixture to sit overnight. This will enable the trivalent chromium hydroxide to precipitate out of the solution.
- Filtration: Filter the mixture to separate the chromium hydroxide precipitate.
- Final Disposal: The resulting precipitate must still be disposed of as hazardous waste in compliance with all local, state, and federal regulations.<sup>[4]</sup> Collect it in a labeled, sealed container for pickup by a hazardous waste contractor.

## Quantitative Data Summary

Parameter	Value/Guideline	Source
EPA Hazardous Waste Number	D007 (Chromium)	<sup>[1]</sup> <sup>[7]</sup>
EPA Regulatory Level	5.0 mg/L	<sup>[1]</sup>
OSHA Permissible Exposure Limit (PEL)	0.005 mg/m <sup>3</sup> (8-hour TWA for Cr(VI))	<sup>[2]</sup>
NIOSH Recommended Exposure Limit (REL)	0.001 mg/m <sup>3</sup> (10-hour TWA for Cr(VI))	<sup>[2]</sup>
Solubility in Water	0.5 - 1.5 g/L (at 20°C)	<sup>[7]</sup>
pH for Chemical Treatment	Adjust to 1.0 before reduction	<sup>[4]</sup>
Spill Neutralizing Agent	5% Acetic Acid	<sup>[6]</sup>

## Diagrams



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Caption: Disposal workflow for **chromic acid, potassium zinc salt**.

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